

CAS number and IUPAC name for ammonium propionate

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Compound of Interest

Compound Name: Ammonium propionate

Cat. No.: B093263

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Technical Guide: Ammonium Propionate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential chemical identification information for **ammonium propionate**, a compound with applications in various industrial, agricultural, and pharmaceutical sectors.^[1] It is known for its role as a preservative, particularly for its antifungal and antimicrobial properties.^{[2][3]}

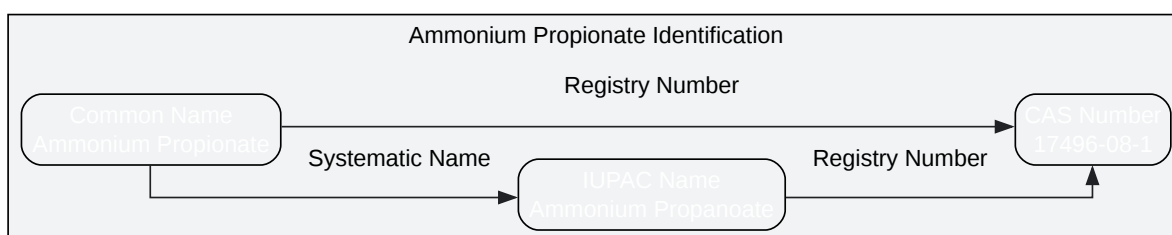
Chemical Identification

The following table summarizes the key identifiers for **ammonium propionate**.

| Identifier | Value |
|-------------|---|
| Common Name | Ammonium propionate |
| IUPAC Name | Ammonium propanoate ^{[3][4]} |
| CAS Number | 17496-08-1 ^{[2][3][4][5][6][7]} |
| Synonyms | Propanoic acid, ammonium salt; Ammonium salt of propionic acid ^{[1][4][5]} |

Logical Relationship of Identifiers

The relationship between the common name, the systematic IUPAC name, and the universally recognized CAS number is crucial for unambiguous chemical identification in research and development. The following diagram illustrates this relationship.



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Caption: Logical links between chemical identifiers.

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